

propargyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: *Propargyl acrylate*

Cat. No.: *B077110*

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Technical Guide: Propargyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data and physical properties of **propargyl acrylate**, a valuable monomer in the synthesis of specialty polymers and a reagent in pharmaceutical intermediate development.^{[1][2]}

Core Chemical Information

Propargyl acrylate is an organic compound notable for its dual functionality, incorporating both an acrylate group and a terminal alkyne (propargyl group).^[1] This structure allows it to participate in a variety of polymerization and click chemistry reactions. Its chemical formula is $C_6H_6O_2$ and its linear formula is $CH_2=CHCO_2CH_2C\equiv CH$.^{[3][4]} The molecular weight of **propargyl acrylate** is 110.11 g/mol.^{[3][4][5][6]}

Physicochemical Properties

A summary of key quantitative data for **propargyl acrylate** is presented below. This data is essential for handling, reaction setup, and safety considerations.

Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₂	[3][5][7][8]
Molecular Weight	110.11 g/mol	[3][4][5][6]
CAS Number	10477-47-1	[3][5][7]
Density	0.997 g/mL at 25 °C	[2][4][7][8]
Boiling Point	142-143 °C	[2][4][7][8]
Refractive Index	n _{20/D} 1.447	[2][4][7][8]
Flash Point	43.3 °C (109.9 °F)	[4]

Applications and Reactivity

Propargyl acrylate's unique structure makes it a versatile building block in polymer science and organic synthesis.

- **Monomer for Specialty Polymers:** It is primarily used as a monomer in polymerization processes to produce specialty polymers and resins.[1] The propargyl group can be used for post-polymerization modification, allowing for the creation of functional materials.
- **Cross-linking and Copolymerization:** The compound's reactivity is valuable for developing coatings, adhesives, and sealants.[1]
- **Pharmaceutical Intermediates:** It is employed as an intermediate in the synthesis of pharmaceuticals and has been used in the preparation of lipid nanoparticles for siRNA delivery.[2]

Safety and Handling

Propargyl acrylate is classified as a flammable liquid and vapor.[3] It is also known to cause skin and serious eye irritation.[3] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical.[4] It should be kept away from sources of ignition.[8]

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